

# Phoenixin-20 ELISA Kit for Plasma Quantification: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Phoenixin-20 (PNX-20) is a recently identified peptide hormone with pleiotropic effects, playing significant roles in the regulation of reproduction, metabolism, and neuronal function.[1][2] It is the C-terminal cleavage product of the small integral membrane protein 20 (SMIM20).[2] Phoenixin-20 exerts its biological effects primarily through the G protein-coupled receptor 173 (GPR173).[1][2][3] Given its diverse physiological roles, the accurate quantification of Phoenixin-20 in plasma is crucial for advancing research in various fields, including endocrinology, neuroscience, and drug development. This document provides detailed application notes and protocols for the use of a Phoenixin-20 ELISA (Enzyme-Linked Immunosorbent Assay) kit for the quantitative measurement of this peptide in plasma samples.

## **Assay Principle**

The **Phoenixin-20** ELISA kit is a solid-phase sandwich immunoassay. The microtiter plate is pre-coated with a monoclonal antibody specific for **Phoenixin-20**. During the first incubation, **Phoenixin-20** present in the plasma samples or standards binds to the immobilized antibody. After washing away any unbound substances, a biotin-conjugated polyclonal antibody specific for **Phoenixin-20** is added. Following another wash, streptavidin conjugated to horseradish peroxidase (HRP) is added, which binds to the biotinylated antibody. A final wash removes unbound streptavidin-HRP. A substrate solution is then added, and the color development is proportional to the amount of **Phoenixin-20** bound in the initial step. The reaction is stopped,



and the optical density is measured at a specific wavelength. The concentration of **Phoenixin-20** in the samples is determined by interpolating from a standard curve.

## **Quantitative Data Summary**

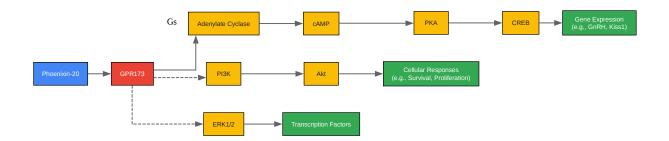
The following table summarizes the typical performance characteristics of commercially available **Phoenixin-20** ELISA kits. Please note that these values are for reference only, and users should always refer to the specific datasheet provided with the kit.

Parameter	Human Phoenixin- 20 ELISA Kits	Rat Phoenixin-20 ELISA Kits	Mouse Phoenixin- 20 ELISA Kits
Detection Range	15.63 - 1000 pg/mL[4] [5][6][7][8]	7.813 - 500 pg/mL[9]	15.625 - 1000 pg/mL
Sensitivity	7.3 - 9.375 pg/mL[4] [5][7][8]	4.688 pg/mL[9]	9.375 pg/mL
Sample Type	Serum, Plasma, Cell Culture Supernatants[5][6]	Serum, Plasma, Tissue Homogenates[9]	Serum, Plasma, Cell Culture Supernatants
Assay Principle	Sandwich ELISA[5][6]	Sandwich ELISA[9]	Sandwich ELISA
Intra-Assay CV (%)	< 8%[5]	< 8%[9]	< 8%
Inter-Assay CV (%)	< 10%[5]	< 10%[9]	< 10%

## **Signaling Pathways of Phoenixin-20**

**Phoenixin-20** binding to its receptor, GPR173, activates several downstream signaling cascades, leading to diverse cellular responses.









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